

# What are the physical and chemical properties of Dibutyl phosphite

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## Compound of Interest

Compound Name: *Dibutyl phosphite*

Cat. No.: *B1670434*

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## Dibutyl Phosphite: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the physical and chemical properties of **Dibutyl phosphite** (DBP), a versatile organophosphorus compound. This document includes key data, detailed experimental protocols for its synthesis and analysis, and visualizations of its characteristic chemical reactions.

### Core Physical and Chemical Properties

**Dibutyl phosphite**, also known as dibutyl hydrogen phosphite, is a colorless liquid with a characteristic penetrating odor.<sup>[1]</sup> It is a dialkyl phosphite ester with the chemical formula  $C_8H_{19}O_3P$ .

### Physical Properties

The key physical properties of **Dibutyl phosphite** are summarized in the table below for easy reference.

Property	Value	Units
Molecular Formula	C <sub>8</sub> H <sub>19</sub> O <sub>3</sub> P	
Molecular Weight	194.21	g/mol
Appearance	Clear, colorless liquid	
Odor	Penetrating	
Density	0.995	g/mL at 25 °C
Boiling Point	118-119	°C at 11 mmHg
Melting Point	-70.5	°C
Flash Point	118	°C (closed cup)
Refractive Index	1.423	at 20 °C
Vapor Pressure	<0.1	mmHg at 20 °C
Solubility in Water	7.3	g/L at 25 °C
Solubility in Organic Solvents	Soluble in most common organic solvents	

## Chemical Properties

**Dibutyl phosphite** exhibits reactivity characteristic of a dialkyl phosphite, primarily centered around the phosphorus atom. It exists in tautomeric equilibrium, with the phosphonate form possessing a P-H bond predominating over the phosphite form with a P-OH group. This P-H bond is the site of many of its characteristic reactions.

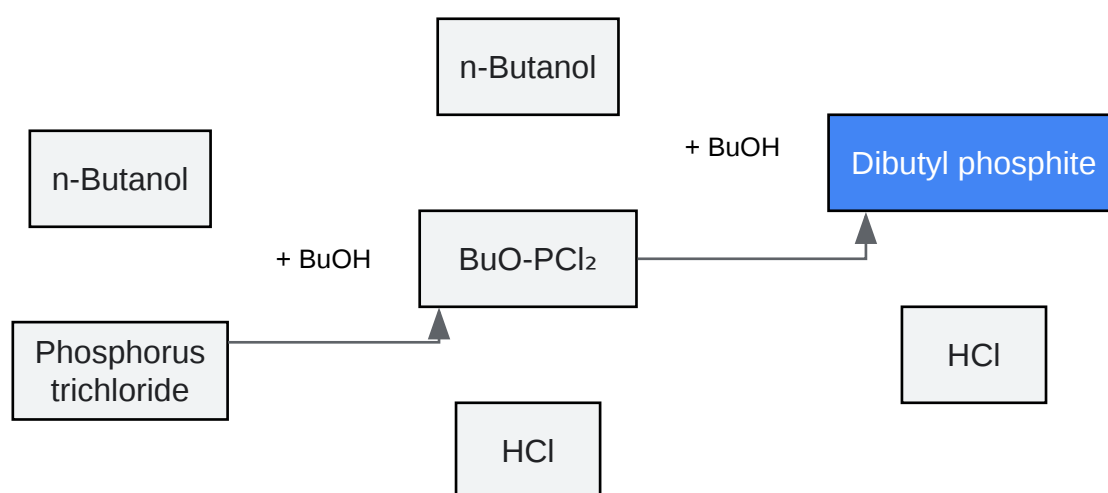
**Synthesis:** **Dibutyl phosphite** is commonly synthesized by the reaction of phosphorus trichloride with n-butanol. The reaction proceeds via the formation of a dichlorophosphite intermediate, which subsequently reacts with additional butanol to yield the final product.

**Hydrolysis:** **Dibutyl phosphite** can undergo hydrolysis, particularly under basic conditions, to yield butanol and phosphorous acid. This reaction is of consideration for its storage and handling.

Pudovik Reaction: A key reaction of **Dibutyl phosphite** is the Pudovik reaction, which involves the addition of the P-H bond across the C=N double bond of an imine. This reaction is a valuable method for the synthesis of  $\alpha$ -aminophosphonates, which are of interest in medicinal chemistry due to their biological activities.

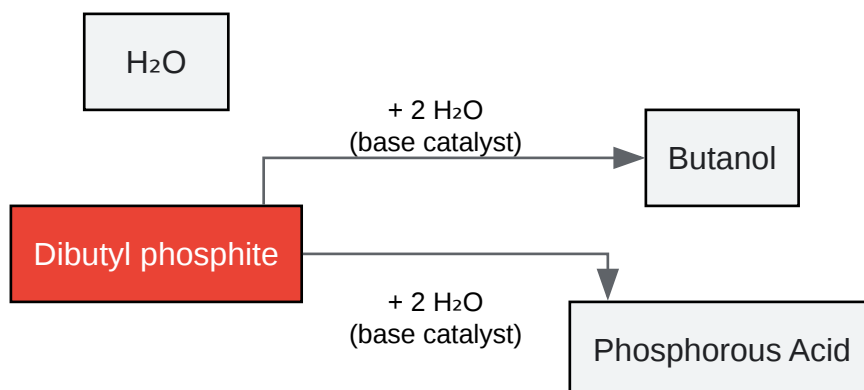
## Key Chemical Reactions and Signaling Pathways

The following diagrams illustrate the fundamental chemical transformations involving **Dibutyl phosphite**.



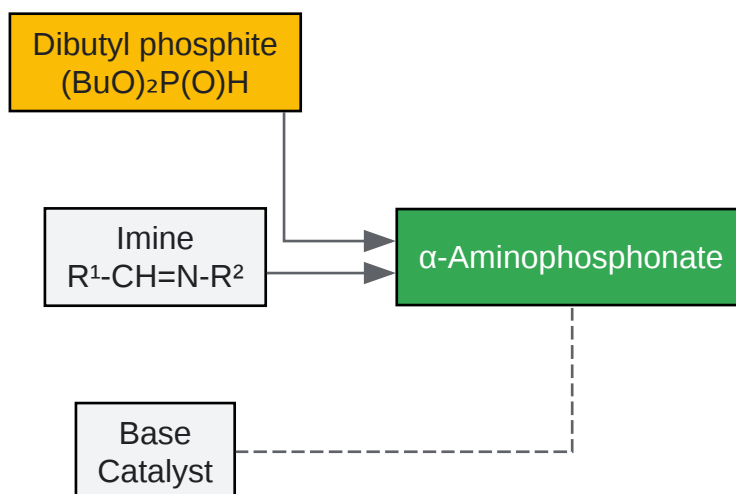
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### Synthesis of **Dibutyl phosphite**.



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### Hydrolysis of **Dibutyl phosphite**.



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## References

- 1. researchgate.net [researchgate.net]
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